

Application Notes and Protocols: Preparation of MDK83190 Stock Solution in DMSO

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the preparation of a stock solution of **MDK83190**, an apoptosis activator, using dimethyl sulfoxide (DMSO) as the solvent.[1][2] The information herein is intended to guide researchers in accurately preparing solutions for in vitro and in vivo studies. All quantitative data is presented in tabular format for clarity, and a visual workflow is provided.

Physicochemical Properties of MDK83190 and DMSO

A thorough understanding of the properties of both the solute (**MDK83190**) and the solvent (DMSO) is critical for accurate stock solution preparation and storage.



Property	MDK83190	Dimethyl Sulfoxide (DMSO)
Synonyms	Apoptosis Activator 2, AAII, N-(3,4-dichlorobenzyl) Isatin	Methylsulfinylmethane, Methyl sulfoxide
CAS Number	79183-19-0[1]	67-68-5[3]
Molecular Formula	C15H9Cl2NO2[1]	(CH3)2SO[3]
Molecular Weight	306.14 g/mol [1]	78.13 g/mol [3]
Appearance	Solid powder[1]	Colorless liquid[3]
Density	Not applicable	~1.10 g/mL
Melting Point	Not specified	16-19 °C
Boiling Point	Not specified	189 °C[3]
Solubility	Soluble in DMSO[2]	Miscible with water and a wide range of organic solvents[3][4]

Experimental Protocol: Preparation of a 10 mM MDK83190 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **MDK83190** in DMSO. This concentration is a common starting point for subsequent dilutions for various cellular assays.

Materials:

- MDK83190 powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)[4]
- · Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips



- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Determine the required mass of MDK83190:
 - To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
 - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 306.14 g/mol x 1000 mg/g
 - Mass (mg) = 3.0614 mg
- Weighing MDK83190:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out approximately 3.06 mg of MDK83190 powder into the tared container.
 Record the exact weight.
- Adding DMSO:
 - Based on the actual weight of MDK83190, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - Volume (μL) = (Mass (mg) / 306.14 g/mol) / (10 mmol/L) x 1,000,000 μL/L
 - For example, if you weighed 3.10 mg of MDK83190:
 - Volume (μ L) = (3.10 / 306.14) / 0.01 x 1000 = 1012.6 μ L
 - Using a calibrated micropipette, add the calculated volume of DMSO to the container with the MDK83190 powder.
- Dissolution:



- Cap the tube or vial securely.
- Vortex the solution until the MDK83190 powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.

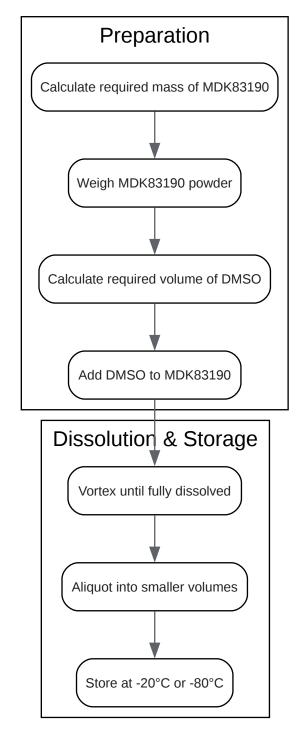
Storage:

- For short-term storage (days to weeks), store the stock solution at 0 4°C in a dry, dark place.[1]
- For long-term storage (months to years), aliquot the stock solution into smaller, single-use
 volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[2]

Visual Protocols and Pathways Experimental Workflow for MDK83190 Stock Solution Preparation

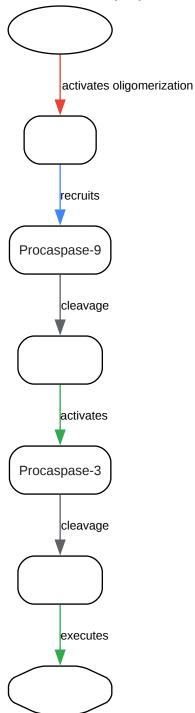


Workflow for MDK83190 Stock Solution Preparation





Simplified Intrinsic Apoptosis Pathway



Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Dimethyl sulfoxide Wikipedia [en.wikipedia.org]
- 4. gchemglobal.com [gchemglobal.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of MDK83190 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676101#how-to-prepare-mdk83190-stock-solution-with-dmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com